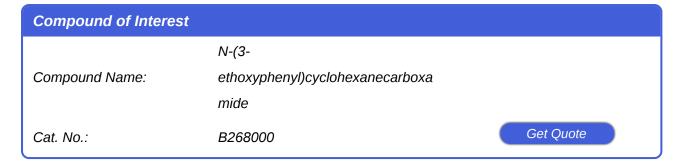


N-(3-ethoxyphenyl)cyclohexanecarboxamide chemical properties

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An In-depth Technical Guide to N-(3-ethoxyphenyl)cyclohexanecarboxamide

For professionals in research, chemical synthesis, and drug development, this document provides a comprehensive overview of the chemical properties, synthesis, and potential biological relevance of **N-(3-ethoxyphenyl)cyclohexanecarboxamide**.

Chemical Properties and Data

While specific experimental data for **N-(3-ethoxyphenyl)cyclohexanecarboxamide** is not readily available in public databases, its properties can be reliably predicted based on its constituent functional groups and the known properties of analogous compounds.

Table 1: Calculated Physicochemical Properties of N-(3-ethoxyphenyl)cyclohexanecarboxamide



Property	Value	Source
IUPAC Name	N-(3- ethoxyphenyl)cyclohexanecarb oxamide	N/A
Molecular Formula	C15H21NO2	Calculated
Molecular Weight	247.33 g/mol	Calculated
CAS Number	Not found	N/A
Predicted XLogP3	3.5	Predicted
Predicted Hydrogen Bond Donor Count	1	Predicted
Predicted Hydrogen Bond Acceptor Count	2	Predicted
Predicted Rotatable Bond Count	4	Predicted
Predicted Topological Polar Surface Area	38.3 Ų	Predicted

Synthesis Protocol

The synthesis of **N-(3-ethoxyphenyl)cyclohexanecarboxamide** can be achieved via a standard acylation reaction. This involves the reaction of 3-ethoxyaniline with cyclohexanecarbonyl chloride. Below is a representative experimental protocol based on general methods for the synthesis of N-aryl amides.

Reaction Scheme



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Caption: Synthesis of N-(3-ethoxyphenyl)cyclohexanecarboxamide.

Experimental Methodology

Materials:

- 3-Ethoxyaniline
- · Cyclohexanecarbonyl chloride
- Pyridine (or another suitable base, e.g., triethylamine)
- Dichloromethane (DCM) or other suitable aprotic solvent
- 1 M Hydrochloric acid (HCl)
- Saturated sodium bicarbonate (NaHCO₃) solution
- Brine (saturated NaCl solution)
- Anhydrous magnesium sulfate (MgSO₄) or sodium sulfate (Na₂SO₄)
- Solvents for chromatography (e.g., ethyl acetate, hexanes)

Procedure:

- Reaction Setup: In a round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), dissolve 3-ethoxyaniline (1 equivalent) and pyridine (1.2 equivalents) in anhydrous dichloromethane.
- Addition of Acyl Chloride: Cool the solution to 0 °C using an ice bath. To this stirred solution, add a solution of cyclohexanecarbonyl chloride (1.1 equivalents) in anhydrous dichloromethane dropwise over 15-30 minutes.
- Reaction Progression: After the addition is complete, allow the reaction mixture to warm to room temperature and stir for 4-12 hours. The progress of the reaction can be monitored by thin-layer chromatography (TLC).



- Workup: Upon completion, dilute the reaction mixture with dichloromethane. Wash the organic layer sequentially with 1 M HCl, water, saturated NaHCO₃ solution, and brine.
- Drying and Concentration: Dry the organic layer over anhydrous MgSO₄ or Na₂SO₄, filter, and concentrate the solvent under reduced pressure using a rotary evaporator.
- Purification: The crude product can be purified by column chromatography on silica gel using a suitable eluent system (e.g., a gradient of ethyl acetate in hexanes) or by recrystallization from an appropriate solvent system (e.g., ethanol/water or ethyl acetate/hexanes).

Potential Signaling Pathways and Biological Activity

While no specific biological activities or signaling pathway interactions have been documented for **N-(3-ethoxyphenyl)cyclohexanecarboxamide**, the broader class of N-aryl carboxamides has been investigated for a range of biological effects.

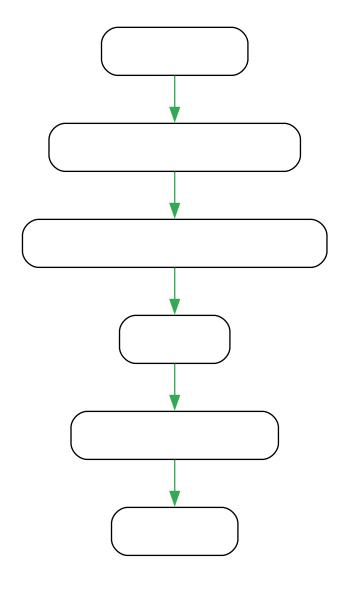
Areas of Investigation for Analogous Compounds

Derivatives of N-aryl carboxamides have shown potential in various therapeutic areas, suggesting possible avenues for investigation for N-(3-ethoxyphenyl)cyclohexanecarboxamide. These areas include:

- Anti-inflammatory Activity: Some N-aryl glycine derivatives have been synthesized and evaluated for their anti-inflammatory properties.
- Antimicrobial and Antimycobacterial Effects: N-alkoxyphenyl-3-hydroxynaphthalene-2-carboxanilides have demonstrated activity against various bacterial and mycobacterial strains. For instance, N-(3-ethoxyphenyl)-3-hydroxynaphthalene-2-carboxamide was identified as a potent inhibitor of photosynthetic electron transport.[1][2][3]
- Sensory Modulation: Certain N-aryl-hydroxyalkylidene-carboxamide compounds have been explored for their effects on sensory processes, including the perception of itch and pain.

Logical Workflow for Biological Evaluation





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Caption: Workflow for assessing biological activity.

This guide provides a foundational understanding of **N-(3-ethoxyphenyl)cyclohexanecarboxamide** for research and development purposes. Further experimental work is necessary to fully characterize this compound and explore its potential applications.

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